

1,3-dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde molecular structure

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Compound of Interest

Compound Name: 1,3-dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde

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An In-Depth Technical Guide to **1,3-dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde**: Structure, Synthesis, and Applications

Foreword

The pyrazole nucleus is a cornerstone of modern medicinal chemistry, recognized as a "biologically privileged" scaffold due to its presence in numerous FDA-approved drugs and biologically active compounds.[1][2] Molecules built around this five-membered N-heteroaromatic ring exhibit a vast spectrum of therapeutic properties, including anti-inflammatory, anticancer, and antimicrobial activities.[2][3] This guide provides a detailed examination of a specific, highly functionalized derivative: **1,3-dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde**. As a senior application scientist, my objective is to dissect this molecule's core characteristics, from its fundamental structure and synthesis to its significance as a key intermediate in the production of valuable agrochemicals. This document is intended for researchers, chemists, and drug development professionals seeking a comprehensive understanding of this versatile chemical entity.

Molecular Architecture and Physicochemical Profile

1,3-Dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde (CAS No: 109925-10-2) is a polysubstituted pyrazole derivative.[4] Its structure is characterized by a central pyrazole ring functionalized with two methyl groups at the N1 and C3 positions, a phenoxy ether linkage at C5, and a reactive carbaldehyde (formyl) group at the C4 position.[4]

The spatial arrangement of these substituents is critical to its reactivity. X-ray crystallography studies on analogous compounds, such as 1,3-Dimethyl-5-(3-methylphenoxy)-1H-pyrazole-4-carbaldehyde, reveal a significant dihedral angle between the plane of the pyrazole ring and the attached phenyl ring, typically ranging from 82° to 87°.[5][6] This near-perpendicular orientation minimizes steric hindrance and influences the molecule's intermolecular interactions in a crystal lattice.[5][6]

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References

- 1. Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pyrazole: an emerging privileged scaffold in drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. 1,3-Dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde | C₁₂H₁₂N₂O₂ | CID 7062179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1,3-Dimethyl-5-(3-methylphenoxy)-1H-pyrazole-4-carbaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 1,3-Dimethyl-5-(3-methyl-phen-oxy)-1H-pyrazole-4-carbaldehyde - PubMed [pubmed.ncbi.nlm.nih.gov]
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